

# What are the physicochemical properties of 2-Cyclopropylaniline?

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## Compound of Interest

Compound Name: 2-Cyclopropylaniline

Cat. No.: B1360045

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An In-Depth Technical Guide to the Physicochemical Properties of **2-Cyclopropylaniline**

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Cyclopropylaniline**, a versatile organic compound with applications in chemical synthesis and as a research chemical.<sup>[1]</sup> The document details its key physical and chemical characteristics, outlines experimental methodologies for their determination, and presents a logical workflow for its synthesis.

## Core Physicochemical Data

**2-Cyclopropylaniline** is an organic compound featuring a cyclopropyl group attached to an aniline ring.<sup>[2]</sup> Its chemical structure imparts unique steric and electronic properties that are of interest in the development of pharmaceuticals and agrochemicals.<sup>[2]</sup> The compound is generally a colorless to pale yellow liquid or solid and is soluble in organic solvents with moderate solubility in water.<sup>[2]</sup>

A summary of its key physicochemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>11</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	133.19 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	104 °C (at 9 Torr)	<a href="#">[1]</a>
Density	1.029 g/cm <sup>3</sup>	<a href="#">[1]</a>
pKa	4.15 ± 0.10 (Predicted)	<a href="#">[1]</a> <a href="#">[3]</a>
Physical State	Solid or colorless to pale yellow liquid	<a href="#">[2]</a> <a href="#">[4]</a>
Solubility	Soluble in organic solvents; moderately soluble in water	<a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[5]</a>
CAS Number	3158-73-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols for the determination of every physicochemical property of **2-Cyclopropylaniline** are not readily available in published literature. However, standard analytical techniques for similar organic compounds, particularly anilines, can be applied.

### Determination of Boiling Point

The boiling point of **2-Cyclopropylaniline** was determined to be 104 °C at a reduced pressure of 9 Torr.[\[1\]](#) A standard method for determining the boiling point of a liquid at reduced pressure involves the following steps:

- Apparatus Setup: A distillation apparatus is assembled, including a round-bottom flask, a condenser, a receiving flask, and a connection to a vacuum pump. A thermometer is placed in the distillation head to measure the vapor temperature.
- Sample Preparation: A sample of **2-Cyclopropylaniline** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.

- Vacuum Application: The system is evacuated to the desired pressure (e.g., 9 Torr) using a vacuum pump, and the pressure is monitored with a manometer.
- Heating: The flask is gently heated. The temperature at which the liquid boils and the vapor temperature remains constant is recorded as the boiling point at that specific pressure.

## Determination of Density

The density of **2-Cyclopropylaniline** is reported as 1.029 g/cm<sup>3</sup>.<sup>[1]</sup> Density is typically determined using a pycnometer or a digital density meter.

- Pycnometer Method:
  - The mass of a clean, dry pycnometer is accurately measured.
  - The pycnometer is filled with distilled water, and its mass is measured again to determine the volume of the pycnometer.
  - The pycnometer is then emptied, dried, and filled with **2-Cyclopropylaniline**.
  - The mass of the pycnometer filled with the sample is measured.
  - The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

## Determination of pKa

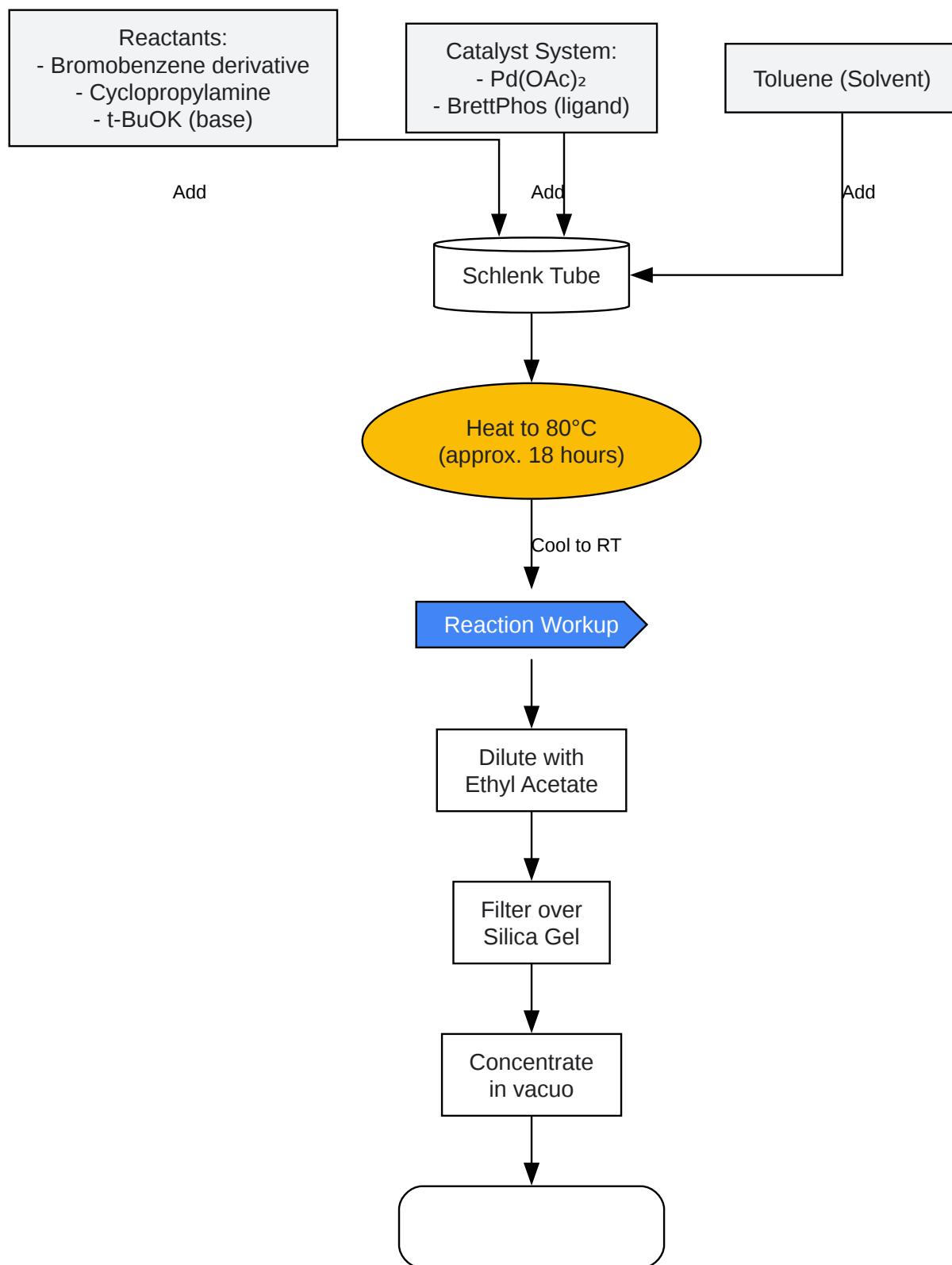
The reported pKa of 4.15 is a predicted value.<sup>[1][3]</sup> Experimental determination of the pKa of an amine like **2-Cyclopropylaniline** can be performed using potentiometric titration.

- Sample Preparation: A known concentration of **2-Cyclopropylaniline** is dissolved in a suitable solvent, typically water or a water-alcohol mixture.
- Titration: The solution is titrated with a standard solution of a strong acid (e.g., HCl).
- pH Measurement: The pH of the solution is monitored throughout the titration using a calibrated pH meter.

- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.

## Synthesis and Experimental Workflow

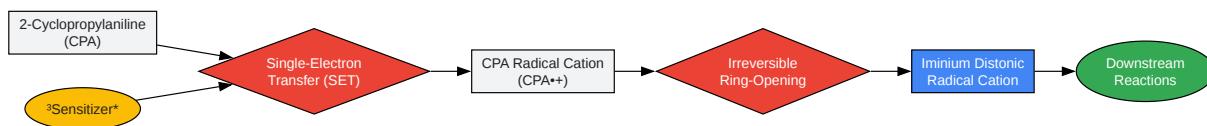
The synthesis of N-cyclopropylanilines can be achieved through a Buchwald-Hartwig amination procedure.<sup>[6][7]</sup> This palladium-catalyzed cross-coupling reaction is a common method for forming carbon-nitrogen bonds.

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Caption: Workflow for the synthesis of **2-Cyclopropylaniline** via Buchwald-Hartwig amination.

## Role as a Probe in Oxidative Chemistry

N-cyclopropylanilines, including **2-cyclopropylaniline**, are utilized as chemical probes to study the oxidative properties of triplet-state photosensitizers.<sup>[6][8]</sup> Upon single-electron transfer (SET) oxidation, the resulting radical cation undergoes a spontaneous and irreversible ring-opening of the cyclopropyl group.<sup>[6][8]</sup> This characteristic makes it a useful tool for investigating reaction mechanisms where electron transfer is a key step.



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Caption: Mechanism of **2-Cyclopropylaniline** as an oxidative probe.

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